

Determining the Optimal Concentration of Usp1-IN-5 for Experiments

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Usp1-IN-5 is a potent and selective inhibitor of Ubiquitin-Specific Protease 1 (USP1), a deubiquitinating enzyme (DUB) that plays a critical role in the DNA damage response (DDR) and other cellular processes.[1] USP1, in complex with its cofactor UAF1, regulates the Fanconi Anemia (FA) and Translesion Synthesis (TLS) pathways by deubiquitinating key substrates such as FANCD2 and PCNA.[2][3][4][5][6] Dysregulation of USP1 activity is implicated in various cancers, making it an attractive therapeutic target. These application notes provide detailed protocols and guidelines for determining the optimal concentration of **Usp1-IN-5** for various biochemical and cellular experiments.

Quantitative Data Summary

The following table summarizes the available quantitative data for **Usp1-IN-5** and other relevant USP1 inhibitors. This information is crucial for designing experiments and selecting appropriate concentration ranges.

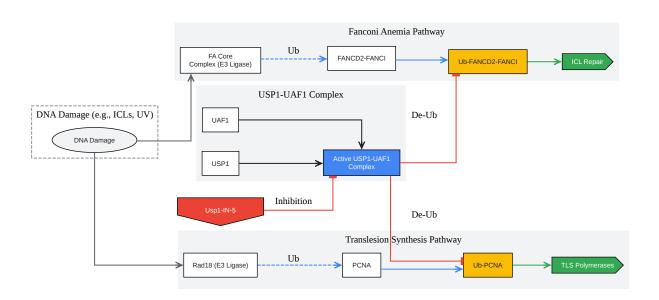


Compound	Assay Type	Target/Cell Line	IC50/EC50	Reference
Usp1-IN-5	Biochemical Assay	USP1	<50 nM	[1]
Usp1-IN-5	Cell Viability	MDA-MB-436	<50 nM	[1]
ML323	Biochemical Assay (Ub-Rho)	USP1-UAF1	76 nM	[2]
ML323	Biochemical Assay (di-Ub)	USP1-UAF1	174 nM	[2]
ML323	Biochemical Assay (Ub- PCNA)	USP1-UAF1	820 nM	[2]
Pimozide	Biochemical Assay (di-Ub)	USP1-UAF1	2 μΜ	[7]
GW7647	Biochemical Assay (di-Ub)	USP1-UAF1	5 μΜ	[7]
Cisplatin + ML323 (1:4)	Cell Viability (Colony Formation)	H596	59 nM (EC50)	[2]
Cisplatin + Pimozide (1:4)	Cell Viability	NCI-H596	2.8 μM (EC50)	[7]

Signaling Pathways and Experimental Workflows

To visualize the mechanism of action and experimental designs, the following diagrams are provided.

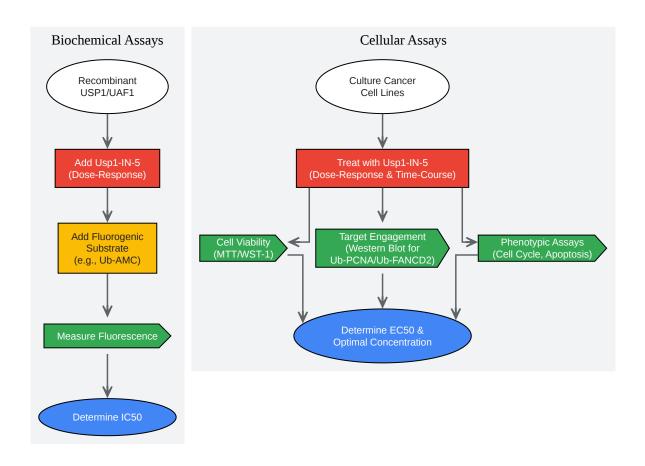




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Caption: USP1 Signaling Pathway and Inhibition by Usp1-IN-5.





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